

Technical Support Center: A Researcher's Guide to 4-(Octylamino)pyridine

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Compound of Interest

Compound Name: 4-(Octylamino)pyridine

Cat. No.: B138175

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Welcome to the technical support center for **4-(Octylamino)pyridine**. This guide is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling of this compound in a laboratory setting. As Senior Application Scientists, we have compiled this information to address common questions and potential challenges you may encounter during your experiments.

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Compound Identification and Properties

What is 4-(Octylamino)pyridine and what are its common uses?

4-(Octylamino)pyridine, also known as N-octyl-4-pyridinamine, is a substituted pyridine derivative with the chemical formula $C_{13}H_{22}N_2$.^[1] Its structure consists of a pyridine ring with an octylamino group attached at the fourth position.^[1] This compound is primarily utilized as a key intermediate in the synthesis of various pharmaceuticals, most notably the broad-spectrum antimicrobial agent octenidine.^{[1][2]} The octyl group enhances its lipophilicity, which allows for better penetration of biological membranes.^[2] Beyond its role as a precursor, preliminary research has explored its potential antimicrobial, anticancer, and neuroprotective properties.^{[1][3]} It also serves as a building block in chemical synthesis for creating other complex heterocyclic compounds.^[2]

What are the key physical and chemical properties of 4-(Octylamino)pyridine?

Understanding the physicochemical properties of **4-(Octylamino)pyridine** is crucial for its safe handling and use in experiments.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₂ N ₂	[2][4]
Molecular Weight	206.33 g/mol	[2][4]
Appearance	Light brown to dark brown solid	[1][2]
Melting Point	70-73 °C	[1][2][4]
Boiling Point	327.3 °C (Predicted)	[1][2][4]
Solubility	Slightly soluble in chloroform and methanol	[1][2][4]

Safety and Handling

What are the primary hazards associated with 4-(Octylamino)pyridine?

4-(Octylamino)pyridine is classified under GHS07 (Harmful) and presents several hazards that necessitate careful handling.[2] The primary risks include:

- Skin Irritation: Causes skin irritation (H315).[5][6]
- Serious Eye Irritation: Causes serious eye irritation (H319).[5][6]
- Respiratory Irritation: May cause respiratory irritation (H335).[5][6]
- Harmful if Swallowed: Harmful if swallowed (H302).[5][6]
- Harmful if Inhaled: Harmful if inhaled (H332).[5][6]

It is crucial to consult the Safety Data Sheet (SDS) for a comprehensive understanding of all potential hazards before working with this compound.[5][7]

What Personal Protective Equipment (PPE) is required when handling this compound?

Due to the identified hazards, a stringent PPE protocol is mandatory. The rationale for each piece of equipment is to provide a barrier against potential exposure routes.

- Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are required to prevent skin contact.^{[8][9]} Latex gloves are not recommended.^[8] Always inspect gloves for integrity before use and practice proper removal techniques to avoid contaminating your skin.^[5]
- Eye Protection: Chemical splash goggles are essential to protect against splashes that could cause serious eye irritation.^{[8][9]} For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.^{[5][9]}
- Lab Coat: A standard laboratory coat must be worn to protect your clothing and skin from contamination.^{[8][10]}
- Respiratory Protection: All handling of **4-(Octylamino)pyridine** solid or solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.^{[8][10][11]} If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.^{[5][7]}

What are the best practices for storing 4-(Octylamino)pyridine?

Proper storage is critical to maintain the integrity of the compound and ensure laboratory safety.

- Container: Keep the compound in a tightly closed, properly labeled container.^{[8][12][13]}
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.^{[8][10][11]}
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.^{[8][11][14]}
- Environment: Some sources recommend storage under an inert atmosphere at room temperature or refrigerated (4°C) and protected from light.^[5] Always refer to the supplier's specific storage recommendations.

Emergency Procedures

What should I do in case of accidental skin or eye contact?

Immediate and proper first aid is critical to mitigate harm from exposure. Always have the Safety Data Sheet readily available for emergency responders.[\[7\]](#)

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[5\]](#)[\[7\]](#) Remove contaminated clothing and wash it before reuse.[\[13\]](#)[\[15\]](#) If skin irritation persists, consult a physician.[\[5\]](#)[\[7\]](#)
- Eye Contact: Immediately rinse the eyes thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[\[5\]](#)[\[7\]](#) Remove contact lenses if present and easy to do.[\[5\]](#) Continue rinsing and seek immediate medical attention.[\[5\]](#)[\[7\]](#)
- Inhalation: Move the person to fresh air.[\[5\]](#)[\[7\]](#) If breathing is difficult or stops, provide artificial respiration.[\[7\]](#) Seek immediate medical attention.[\[5\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[13\]](#) Rinse the mouth with water.[\[5\]](#)[\[7\]](#) Never give anything by mouth to an unconscious person.[\[5\]](#)[\[7\]](#) Call a physician or poison control center immediately.[\[7\]](#)[\[15\]](#)

How should I handle a spill of 4-(Octylamino)pyridine?

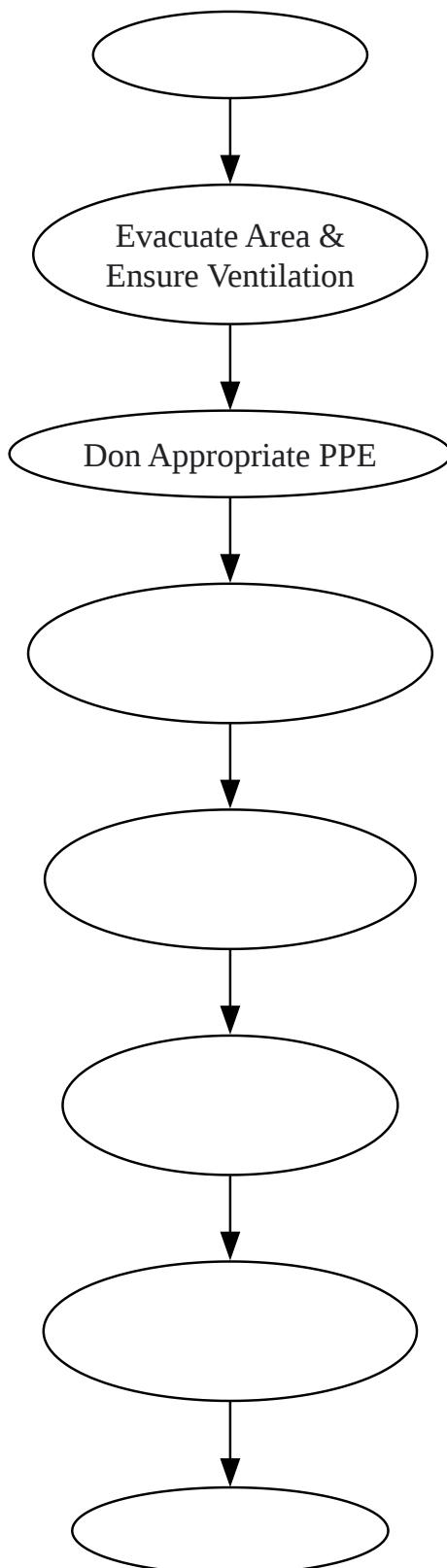
Prompt and correct spill response is crucial to prevent exposure and environmental contamination.

Experimental Protocol: Spill Cleanup

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area.[\[7\]](#) Ensure the area is well-ventilated, preferably within a chemical fume hood.[\[7\]](#)
- Don PPE: Wear the appropriate personal protective equipment as outlined above, including respiratory protection.[\[7\]](#)[\[10\]](#)
- Contain the Spill: For solid spills, carefully sweep up the material, avoiding dust formation.[\[7\]](#) For liquid spills, use an inert, non-combustible absorbent material like vermiculite or sand to

contain the spill.[10]

- Collect Waste: Carefully scoop the swept material or absorbent into a suitable, labeled, and sealed container for hazardous waste disposal.[7][10]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Report: Report the spill to your institution's Environmental Health and Safety (EHS) department.[10]

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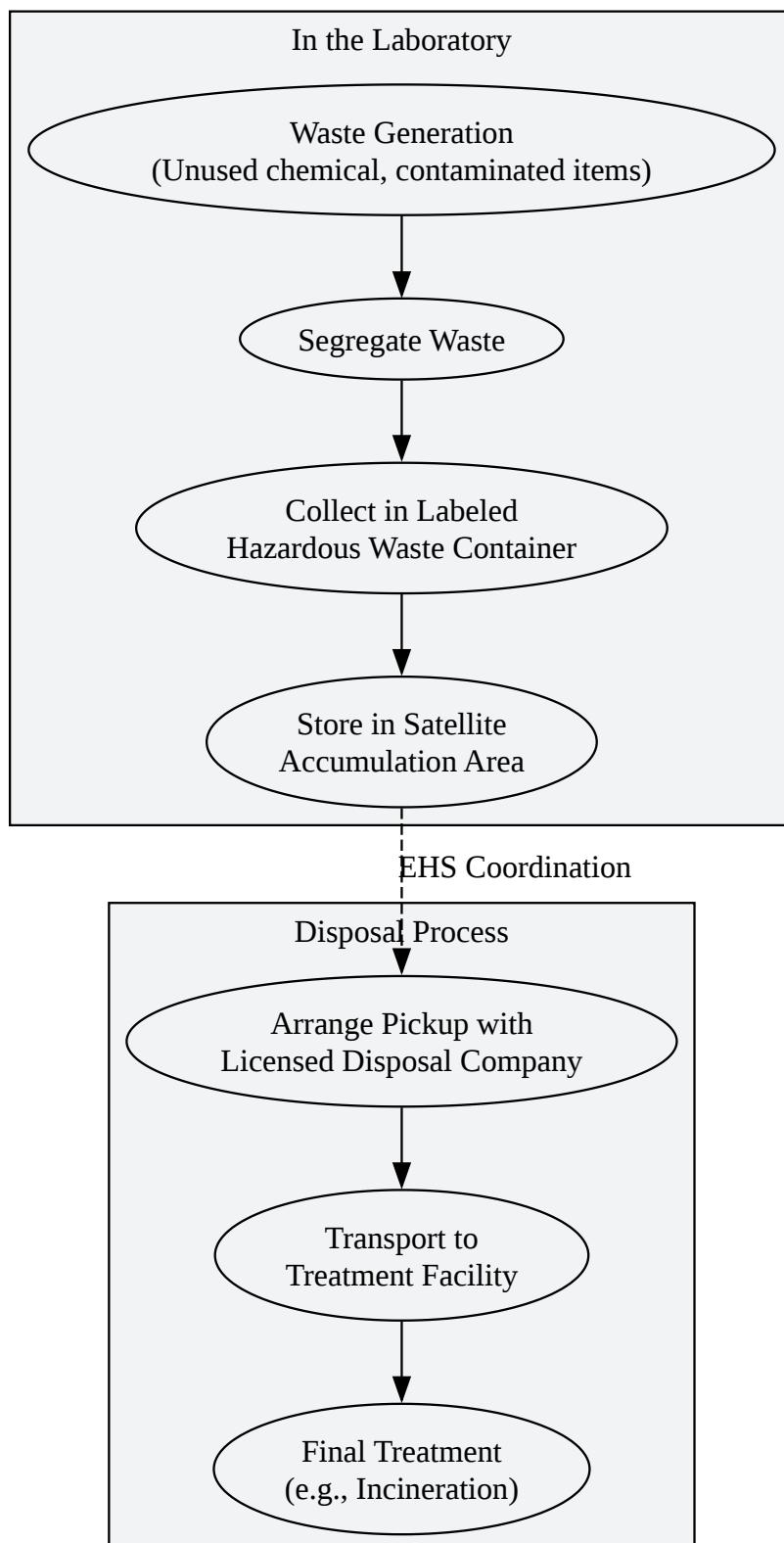
Disposal

How do I properly dispose of 4-(Octylamino)pyridine waste?

4-(Octylamino)pyridine and any materials contaminated with it must be treated as hazardous waste.^[16] Improper disposal can harm the environment.

Experimental Protocol: Waste Disposal

- Waste Segregation: Do not mix **4-(Octylamino)pyridine** waste with other waste streams. ^[10] Keep it separate from incompatible materials like strong acids or oxidizers.^[10]
- Waste Collection: Collect all waste, including unused product and contaminated materials (e.g., gloves, absorbent pads, glassware), in a designated, properly sealed, and clearly labeled hazardous waste container.^{[7][10]} The label should clearly identify the contents and associated hazards.^[10]
- Storage of Waste: Store the hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area, away from general laboratory traffic.^[10]
- Licensed Disposal: Arrange for the disposal of the hazardous waste through a licensed professional waste disposal service.^{[5][7]} Methods such as chemical incineration may be used.^{[7][16]}
- Regulatory Compliance: Ensure all disposal activities comply with local, state, and federal environmental regulations.^{[11][16]} Never pour **4-(Octylamino)pyridine** waste down the drain or dispose of it in regular trash.^[11]

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References

- 1. 4-(Octylamino)pyridine | 64690-19-3 | Benchchem [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. Buy 4-(Octylamino)pyridine | 64690-19-3 [smolecule.com]
- 4. chembk.com [chembk.com]
- 5. angenechemical.com [angenechemical.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. capotchem.cn [capotchem.cn]
- 8. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 12. carlroth.com [carlroth.com]
- 13. kishida.co.jp [kishida.co.jp]
- 14. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 15. thermofishersci.in [thermofishersci.in]
- 16. PRODUCTION, IMPORT, USE, AND DISPOSAL - Toxicological Profile for Pyridine - NCBI Bookshelf [ncbi.nlm.nih.gov]
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